

In-Depth Technical Guide to Ethyl 5-methyl-4-oxohexanoate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Ethyl 5-methyl-4-oxohexanoate*

Cat. No.: *B1338096*

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CAS Number: 54857-48-6

This technical guide provides a comprehensive overview of **Ethyl 5-methyl-4-oxohexanoate**, a valuable keto-ester intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and applications.

Chemical and Physical Properties

Ethyl 5-methyl-4-oxohexanoate is a C9 organic compound with the molecular formula C₉H₁₆O₃.^[1] It possesses both a ketone and an ester functional group, making it a versatile building block in the synthesis of more complex molecules. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Ethyl 5-methyl-4-oxohexanoate**

Property	Value	Source
CAS Number	54857-48-6	[2]
Molecular Formula	C ₉ H ₁₆ O ₃	[1]
Molecular Weight	172.22 g/mol	[3]
IUPAC Name	ethyl 5-methyl-4-oxohexanoate	[1]
Canonical SMILES	CCOC(=O)CCC(=O)C(C)C	[1]
InChIKey	CSUUSMNNCCFVEB-UHFFFAOYSA-N	[4]

Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for **Ethyl 5-methyl-4-oxohexanoate** is not readily available in the reviewed literature, its structure as a β -keto ester suggests that it can be synthesized through standard organic chemistry reactions such as the Claisen condensation or acylation of an appropriate enolate.

A documented application of **Ethyl 5-methyl-4-oxohexanoate** is in the Fischer indole synthesis to produce benzoindoles. The following experimental protocol details this reaction.

Experimental Protocol: Fischer Indole Synthesis of Benzoindole 1b

Materials:

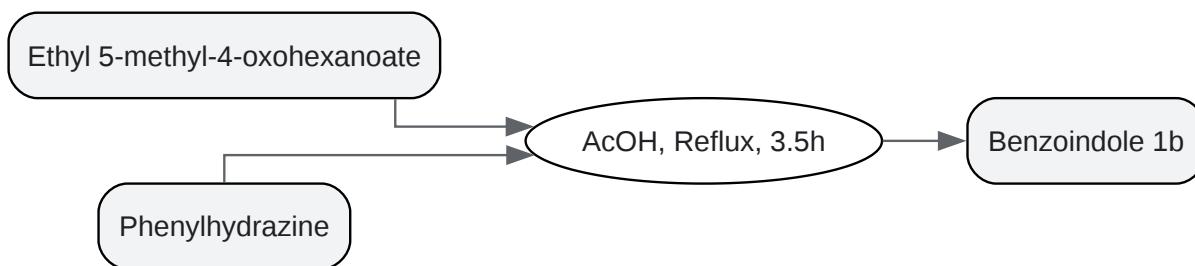
- **Ethyl 5-methyl-4-oxohexanoate**
- Phenylhydrazine
- Acetic Acid (AcOH)
- Dichloromethane (CH₂Cl₂)
- Water (H₂O)

- Saturated Sodium Bicarbonate (NaHCO_3) aqueous solution
- Silica Gel for column chromatography

Procedure:

- To a solution of **Ethyl 5-methyl-4-oxohexanoate** (0.51 g, 3.0 mmol) in acetic acid (4 mL), add phenylhydrazine (0.49 g, 4.5 mmol) at room temperature.
- Reflux the reaction mixture for 3.5 hours.
- After cooling, dilute the reaction mixture with dichloromethane.
- Wash the organic solution with water (20 mL) and saturated sodium bicarbonate aqueous solution (20 mL).
- Remove the organic solvent under reduced pressure.
- Purify the residue by column chromatography on silica gel (eluent: hexane-AcOEt, v:v = 3:1) to afford benzoindole 1b (0.51 g, 2.1 mmol, 69% yield) as a reddish-brown oil.

Figure 1: Reaction Scheme for Fischer Indole Synthesis



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Fischer Indole Synthesis Workflow

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of chemical compounds. While a complete set of spectra for pure **Ethyl 5-methyl-4-oxohexanoate** is not available in

the cited literature, data for structurally similar compounds can provide valuable reference points. Table 2 summarizes the predicted and observed mass spectrometry data for related compounds.

Table 2: Mass Spectrometry Data of **Ethyl 5-methyl-4-oxohexanoate** and Related Compounds

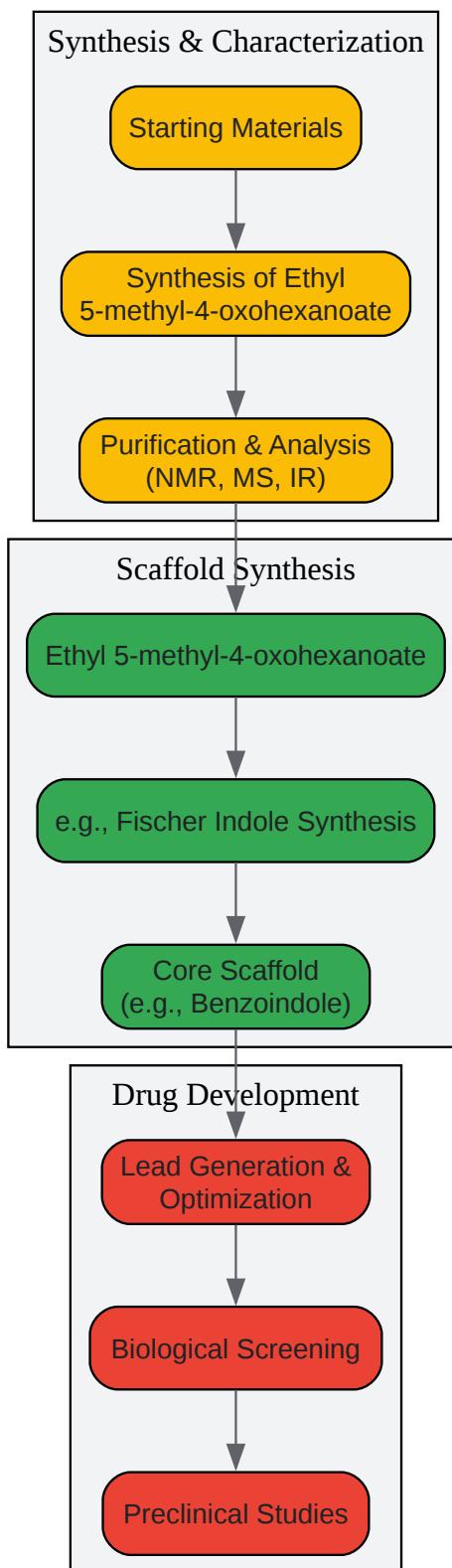
Compound	Molecular Ion (M ⁺)	Key Fragment Ions (m/z)	Source
Ethyl 5-methyl-4-oxohexanoate	172.11 (Predicted)	[M+H] ⁺ : 173.12, [M+Na] ⁺ : 195.10	[4]
Ethyl 5-methyl-2-oxohexanoate	172.22	-	[3]
Ethyl 5-oxohexanoate	158.19	113, 101, 87, 71, 59, 43	[5]

Applications in Drug Development

Keto-esters are important pharmacophores and intermediates in medicinal chemistry. Their ability to undergo a variety of chemical transformations makes them suitable starting materials for the synthesis of heterocyclic compounds, which are prevalent in many drug scaffolds. The Fischer indole synthesis, as detailed above, is a classic example of how **Ethyl 5-methyl-4-oxohexanoate** can be utilized to create complex molecular architectures that may be of interest in drug discovery programs.

The logical workflow for the utilization of a chemical intermediate like **Ethyl 5-methyl-4-oxohexanoate** in a drug discovery context is illustrated below.

Figure 2: Workflow in Drug Discovery



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Drug Discovery Workflow Example

Conclusion

Ethyl 5-methyl-4-oxohexanoate is a valuable chemical intermediate with established utility in organic synthesis, particularly for the construction of heterocyclic systems. While comprehensive data on its synthesis and physicochemical properties are not fully consolidated in the public domain, its known reactivity highlights its potential for broader applications in medicinal chemistry and drug development. Further research into the synthesis and biological activities of derivatives of **Ethyl 5-methyl-4-oxohexanoate** could yield novel therapeutic agents.

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References

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